Synthesis of 6-Chloroisoquinolin-3(2H)-one experimental protocol

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Compound of Interest	
Compound Name:	*6-Chloroisoquinolin-3(2H)-one*
CAS No.:	*51463-17-3*
Cat. No.:	*B2877152*

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An In-depth Technical Guide to the Synthesis of **6-Chloroisoquinolin-3(2H)-one**

For Researchers, Scientists, and Drug Development Professionals

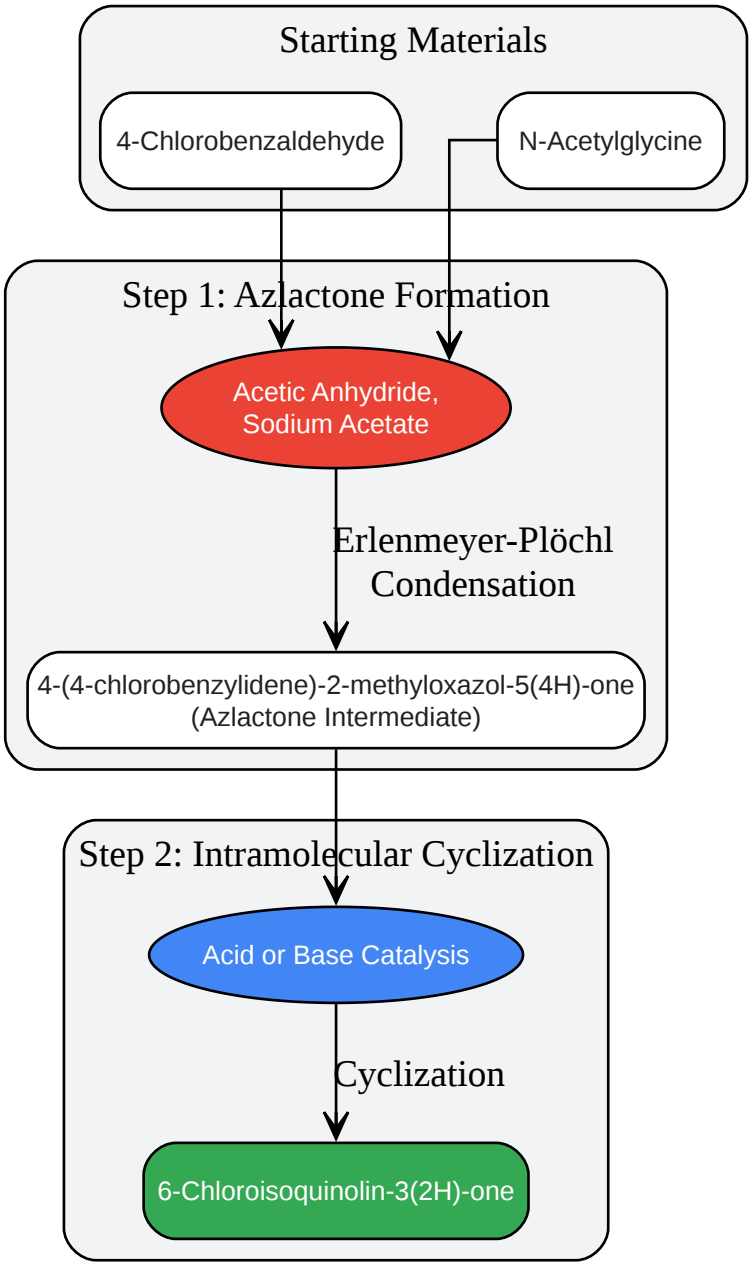
Abstract

6-Chloroisoquinolin-3(2H)-one is a valuable heterocyclic scaffold that serves as a key intermediate in the synthesis of various biologically active compounds. The isoquinolinone core is a prevalent motif in medicinal chemistry, exhibiting a wide range of pharmacological activities. This application note provides a comprehensive and reliable experimental protocol for the synthesis of **6-Chloroisoquinolin-3(2H)-one**, commencing from readily available starting materials. The described methodology is based on the principles of the Erlenmeyer-Plöchl azlactone synthesis, followed by a proposed intramolecular cyclization. This guide is intended to equip researchers in organic synthesis and drug discovery with a practical and well-documented procedure.

Proposed Synthetic Pathway

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The synthesis of **6-Chloroisoquinolin-3(2H)-one** is proposed as a two-step process. The initial step involves the condensation of 4-chlorobenzaldehyde with N-acetylglycine to form an azlactone intermediate. This reaction is a variant of the classic Erlenmeyer-Plöchl synthesis.[1] [2] The subsequent and final step is the intramolecular cyclization of the azlactone to yield the target isoquinolinone.



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Caption: Proposed two-step synthesis of **6-Chloroisoquinolin-3(2H)-one**.

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Materials and Reagents

Reagent	CAS No.	Molecular Formula	Molecular Weight (g/mol)
4-Chlorobenzaldehyde	104-88-1	C_7H_5ClO	140.57
N-Acetylglycine	543-24-8	$C_4H_7NO_3$	117.10
Acetic Anhydride	108-24-7	$C_4H_6O_3$	102.09
Anhydrous Sodium Acetate	127-09-3	$C_2H_3NaO_2$	82.03
Ethanol	64-17-5	C_2H_6O	46.07
Hydrochloric Acid	7647-01-0	HCl	36.46
Sodium Hydroxide	1310-73-2	NaOH	40.00
Ethyl Acetate	141-78-6	$C_4H_8O_2$	88.11
Hexanes	110-54-3	C_6H_{14}	86.18

Experimental Protocol

Part A: Synthesis of 4-(4-chlorobenzylidene)-2-methyloxazol-5(4H)-one (Azlactone Intermediate)

This procedure is adapted from the well-established Erlenmeyer-Plöchl synthesis for azlactones.[1]

- Reaction Setup: In a 250 mL round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 4-chlorobenzaldehyde (14.06 g, 0.1 mol), N-acetylglycine (11.71 g, 0.1 mol), and anhydrous sodium acetate (8.20 g, 0.1 mol).
- Addition of Acetic Anhydride: To the mixture of solids, add acetic anhydride (30.63 g, 0.3 mol).
- Reaction: Heat the reaction mixture to 100 °C in an oil bath with vigorous stirring for 2 hours. The solid reactants will dissolve, and the solution will typically turn a yellow or orange color.

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- Precipitation of Product: After the reaction is complete, cool the flask to room temperature, and then place it in an ice bath for 30 minutes to facilitate the precipitation of the crude product.
- Isolation: Collect the solid product by vacuum filtration and wash it with cold water to remove any remaining acetic acid and sodium acetate.
- Purification: Recrystallize the crude product from ethanol to yield pure 4-(4-chlorobenzylidene)-2-methyloxazol-5(4H)-one as a crystalline solid.

Part B: Synthesis of 6-Chloroisoquinolin-3(2H)-one

The following is a proposed method for the cyclization of the azlactone intermediate.

- Reaction Setup: In a 100 mL round-bottom flask, suspend the purified 4-(4-chlorobenzylidene)-2-methyloxazol-5(4H)-one (11.08 g, 0.05 mol) in 50 mL of a 1:1 mixture of ethanol and 6 M hydrochloric acid.
- Reaction: Heat the suspension to reflux with stirring for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: Cool the reaction mixture to room temperature. A precipitate of the product may form. If so, collect it by vacuum filtration.
- Neutralization and Extraction: If no precipitate forms, transfer the reaction mixture to a separatory funnel and neutralize it with a saturated solution of sodium bicarbonate. Extract the aqueous layer with ethyl acetate (3 x 50 mL). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using a gradient of hexanes and ethyl acetate to afford pure **6-Chloroisoquinolin-3(2H)-one**.

Characterization of 6-Chloroisoquinolin-3(2H)-one

- Appearance: Expected to be an off-white to pale yellow solid.
- Melting Point: To be determined experimentally.

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- ^{1}H NMR (400 MHz, DMSO-d_6): δ (ppm) ~11.5 (br s, 1H, NH), ~8.0 (d, 1H, Ar-H), ~7.8 (d, 1H, Ar-H), ~7.6 (dd, 1H, Ar-H), ~7.5 (s, 1H, Ar-H), ~6.5 (s, 1H, vinyl-H).
- ^{13}C NMR (101 MHz, DMSO-d_6): δ (ppm) ~165 (C=O), ~140, ~135, ~133, ~130, ~128, ~127, ~125, ~120, ~105.
- Mass Spectrometry (ESI-MS): m/z calculated for C_9H_6ClNO $[M+H]^+$: 180.02.
- Infrared Spectroscopy (ATR): ν (cm^{-1}) ~3100-3000 (N-H stretch), ~1660 (C=O stretch), ~1600, 1480 (C=C stretch).

Safety Precautions

- Acetic Anhydride: Corrosive and a lachrymator. Handle in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Hydrochloric Acid: Corrosive. Handle with care and appropriate PPE.
- All reactions should be performed in a well-ventilated fume hood.

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